

Managing interference from excipients in the analysis of erythromycin/sulfisoxazole suspensions

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Compound of Interest

Compound Name: Erythromycin/sulfisoxazole

Cat. No.: B3063971

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Technical Support Center: Analysis of Erythromycin/Sulfisoxazole Suspensions

Welcome to the technical support center for the analysis of erythromycin and sulfisoxazole oral suspensions. This resource provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals manage analytical challenges, particularly those arising from excipient interference.

Troubleshooting Guide: Managing Excipient Interference

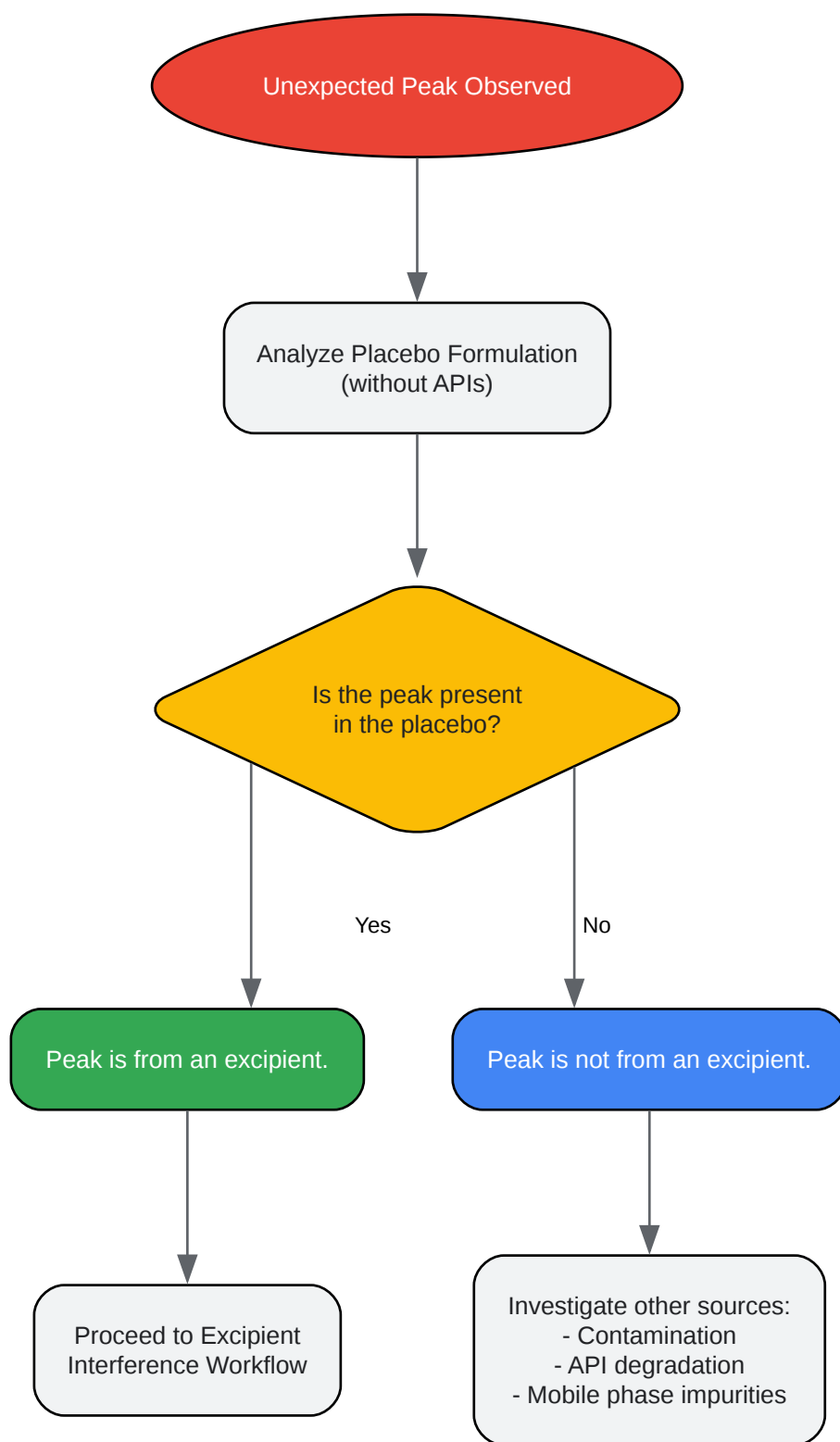
Analysts may encounter various issues during the HPLC analysis of erythromycin and sulfisoxazole suspensions due to the complexity of the formulation matrix. This guide provides a systematic approach to identifying and resolving common problems.

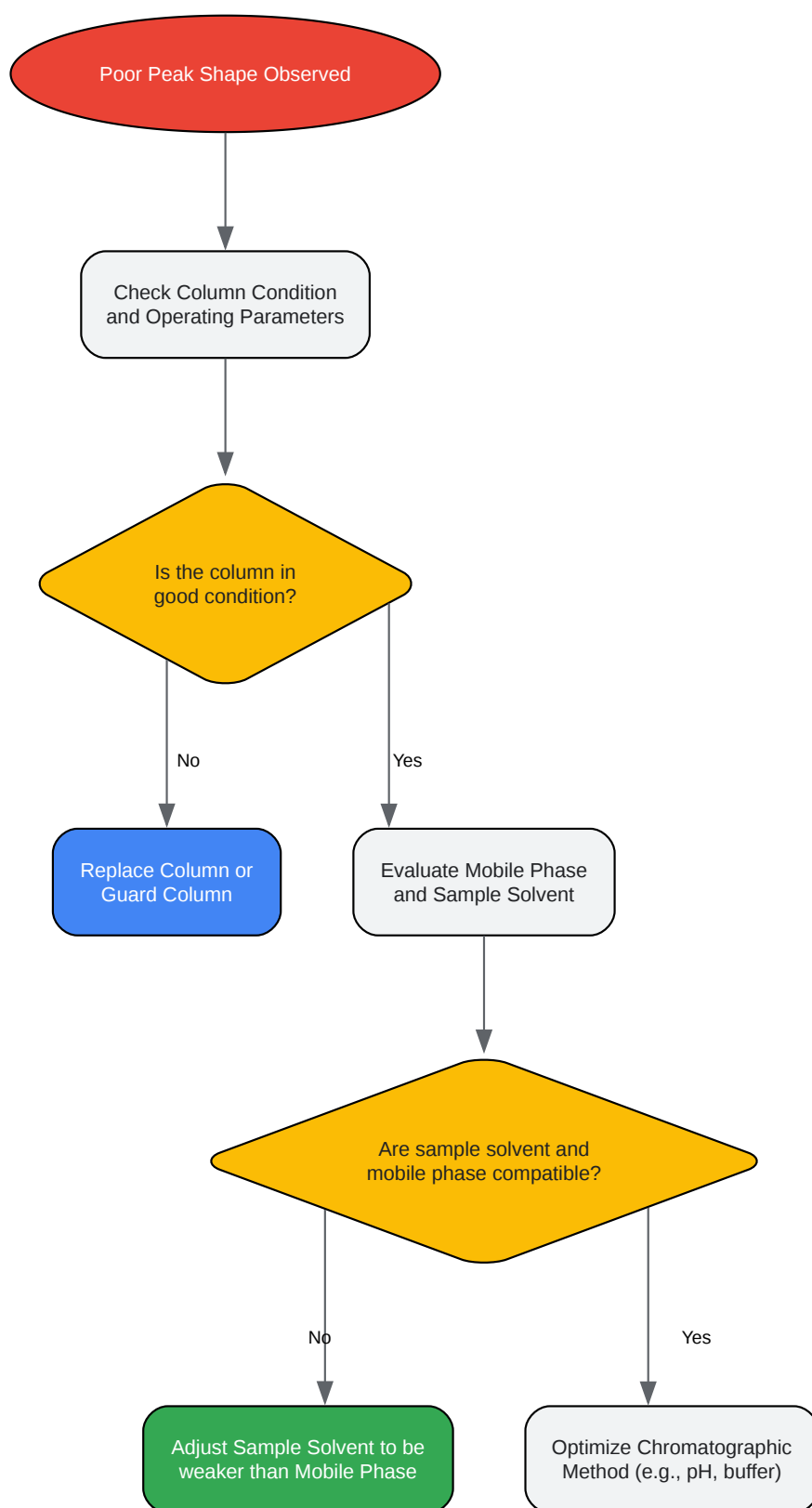
Issue 1: Unexpected Peaks in the Chromatogram

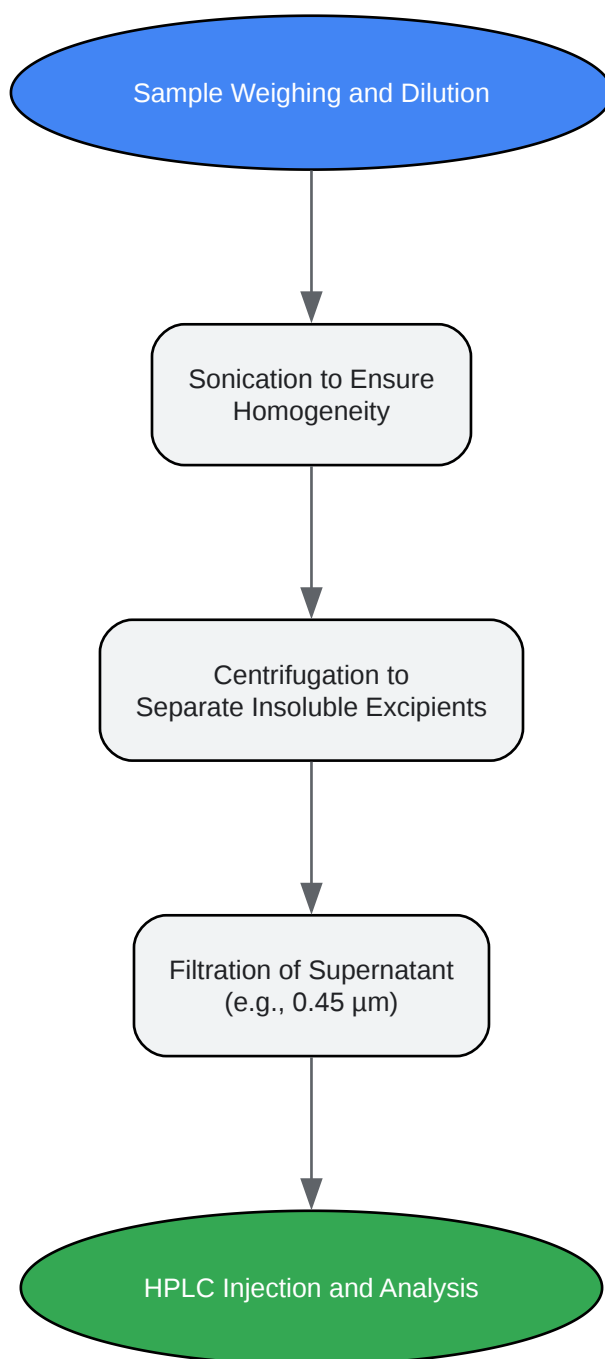
Symptoms:

- Appearance of one or more unexpected peaks in the chromatogram.
- These peaks may be small or large and can appear at various retention times.

Troubleshooting Workflow:







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